

# chemical properties of 2-(Aminomethyl)cyclopropanecarboxylic acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-(Aminomethyl)cyclopropanecarboxylic acid

Cat. No.: B3188491

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties of 2-(Aminomethyl)cyclopropanecarboxylic Acid

## Introduction

In the landscape of neuroscience and medicinal chemistry, conformationally restricted analogues of neurotransmitters serve as invaluable tools for probing receptor pharmacology and designing novel therapeutics. **2-(Aminomethyl)cyclopropanecarboxylic acid** (AMCPA), a constrained analogue of  $\gamma$ -aminobutyric acid (GABA), stands out as a molecule of significant interest. By incorporating the GABA backbone into a rigid cyclopropane ring, AMCPA limits the conformational freedom of the molecule, allowing for a more defined interaction with its biological targets.

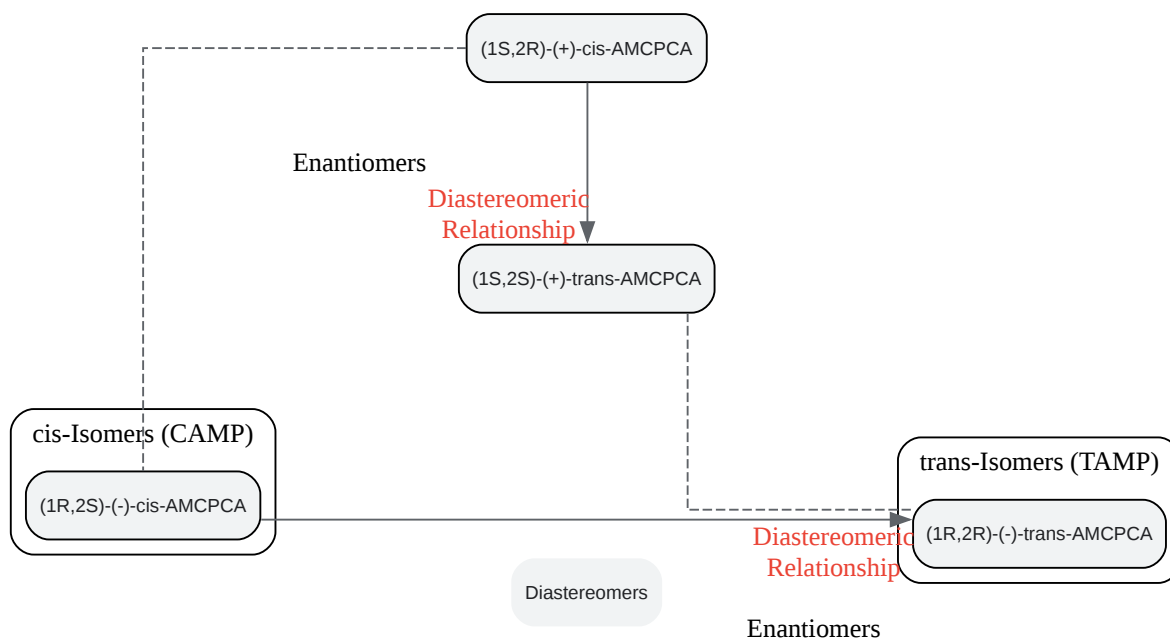
This structural constraint is not trivial; it gives rise to distinct stereoisomers whose biological activities can differ dramatically, ranging from agonism to antagonism at various GABA receptor subtypes.<sup>[1]</sup> Understanding the fundamental chemical properties of AMCPA is therefore paramount for any researcher utilizing it as a chemical probe or a scaffold for drug development. This guide provides an in-depth exploration of its structure, stereochemistry, physicochemical properties, reactivity, and analytical characterization, grounded in established scientific principles and experimental observations.

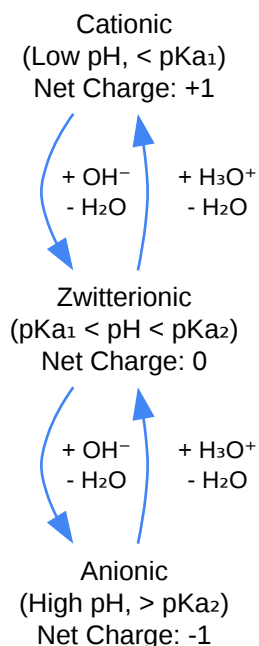
## Molecular Structure and Stereoisomerism: The Foundation of Function

The core of AMCPA is a cyclopropane ring substituted with a carboxylic acid group and an aminomethyl group. The relative orientation of these two substituents on the three-membered ring defines its fundamental geometry, giving rise to two diastereomers: cis and trans.

- cis-isomer (CAMP): The aminomethyl and carboxylic acid groups are on the same face of the cyclopropane ring.
- trans-isomer (TAMP): The aminomethyl and carboxylic acid groups are on opposite faces of the ring.

Furthermore, both the cis and trans diastereomers are chiral, with each existing as a pair of enantiomers. This results in four unique stereoisomers, each with a distinct three-dimensional arrangement and, consequently, a unique pharmacological profile.



**Analytical Workflow**

AMCPCA Sample

Structural Identity  
(NMR, MS)Chemical Purity  
(HPLC, NMR)Stereochemical Purity  
(Chiral HPLC)Confirmed Structure  
& Purity Report[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. files01.core.ac.uk [files01.core.ac.uk]
- To cite this document: BenchChem. [chemical properties of 2-(Aminomethyl)cyclopropanecarboxylic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3188491#chemical-properties-of-2-aminomethyl-cyclopropanecarboxylic-acid]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)